

Dipropyl sulfate CAS number and properties

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Compound of Interest

Compound Name: *Dipropyl sulfate*

Cat. No.: *B1346888*

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An In-depth Technical Guide to **Dipropyl Sulfate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dipropyl sulfate** (CAS No: 598-05-0), a reactive chemical intermediate. The information is compiled for professionals in research and development who require detailed data on its properties, synthesis, reactivity, and safety considerations.

Chemical Identification and Properties

Dipropyl sulfate, also known as sulfuric acid, dipropyl ester, is a dialkyl sulfate used in organic synthesis.^[1] Its primary identifier is CAS Number 598-05-0.^{[2][3][4][5]}

Physical and Chemical Properties

The key physical and chemical properties of **dipropyl sulfate** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	598-05-0	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₄ O ₄ S	[2] [3] [4]
Molecular Weight	182.24 g/mol	[2] [3]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	115 °C at 16 mmHg	[3]
Density	1.109 g/mL at 20 °C	[3]
Refractive Index	n _{20/D} 1.413	[3]
Flash Point	105.3 °C	[3]
Solubility	Soluble in organic solvents; limited solubility in water.	[4]
Storage Temperature	10°C - 25°C is recommended.	[2]

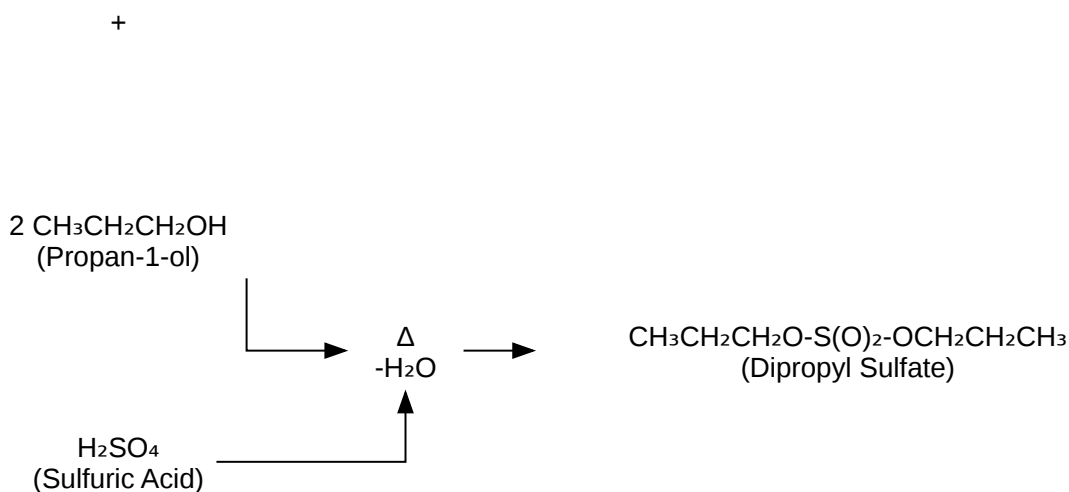
Synthesis and Reactivity

Synthesis

A detailed, peer-reviewed laboratory protocol for the synthesis of **dipropyl sulfate** is not readily available in the public literature. However, based on general principles of organic chemistry and identified upstream products, two primary synthesis routes are plausible:

- Esterification of Propan-1-ol: The direct reaction of propan-1-ol with a strong dehydrating agent like concentrated sulfuric acid. This is a standard method for producing dialkyl sulfates.
- Oxidation of Dipropyl Sulfite: The oxidation of dipropyl sulfite would also yield **dipropyl sulfate**.

A generalized reaction scheme for the esterification route is presented below.



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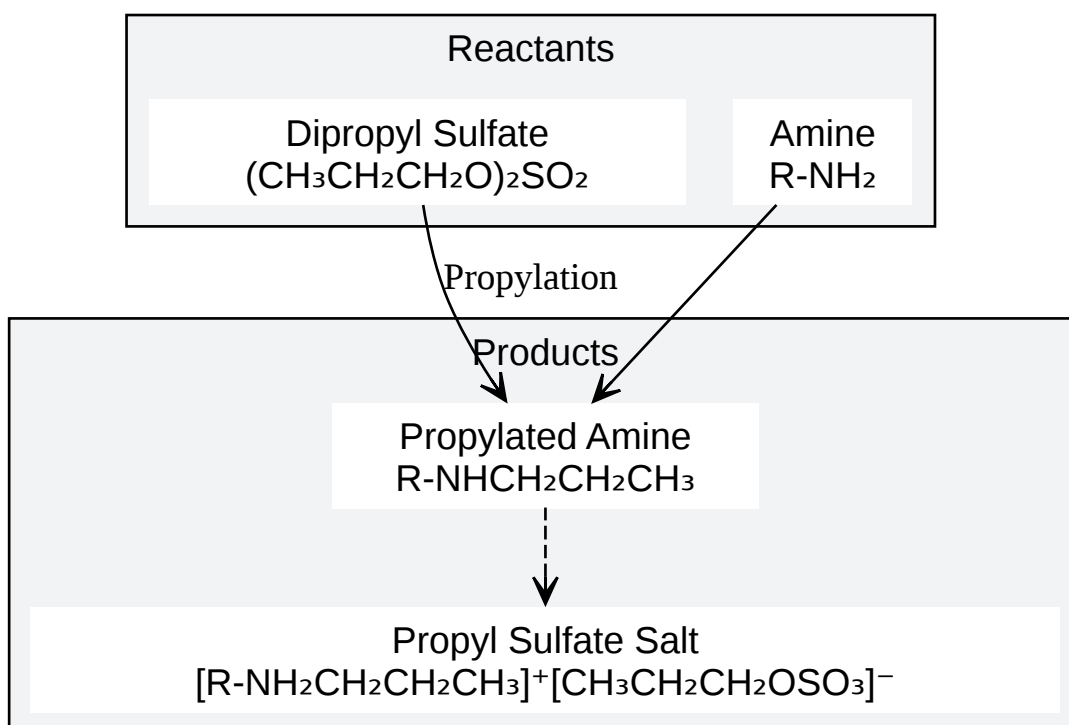
Caption: Plausible synthesis of **dipropyl sulfate** via dehydration.

Chemical Reactivity

Dipropyl sulfate's primary utility in chemical synthesis stems from its function as a propylating agent. The sulfate group is an excellent leaving group, facilitating the transfer of a propyl group to a nucleophile. It is known to react with amines, chlorides, and hydrogen chloride to form dipropyl sulfonic acids.

This reactivity makes it a useful intermediate in the production of various compounds, including detergents and surfactants.^[3]

A general scheme for the alkylation of an amine is shown below.



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Caption: General alkylation reaction with an amine.

Toxicological Profile and Safety

Dipropyl sulfate is a hazardous chemical and must be handled with appropriate safety precautions.

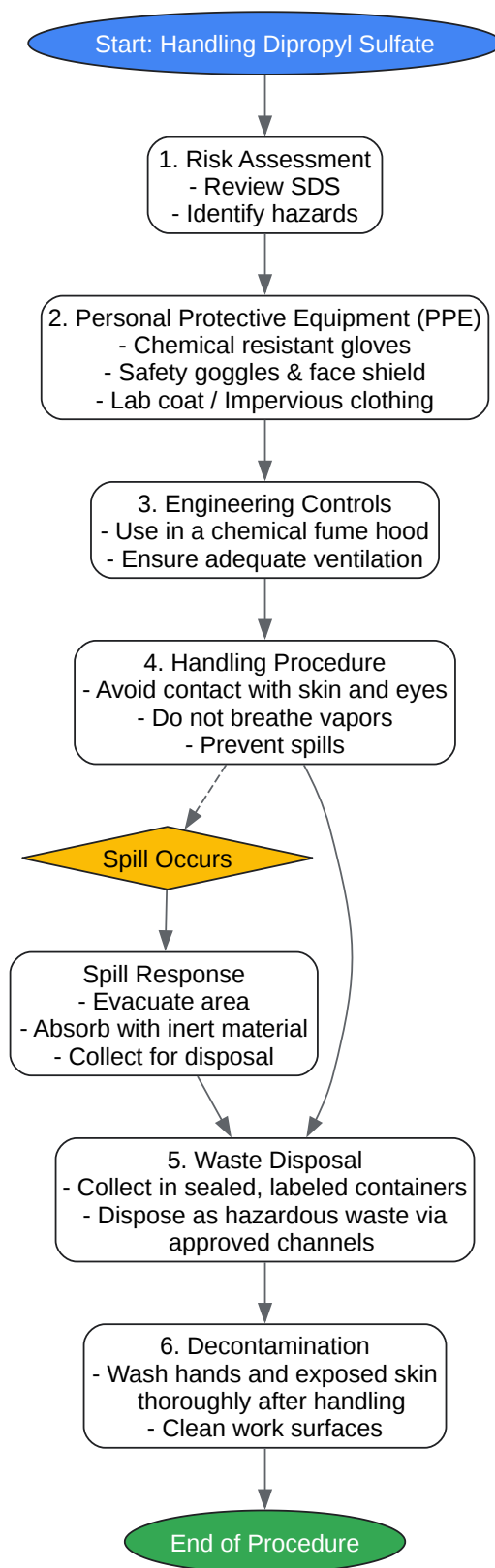
Summary of Hazards

Hazard Type	Classification and Statement	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic/Harmful if swallowed, in contact with skin, or if inhaled.	
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[5]
Eye Damage/Irritation	Causes serious eye damage.	
Carcinogenicity	No data available for dipropyl sulfate.	[6]
Mutagenicity	No data available.	

Important Note on Carcinogenicity: While there is no specific carcinogenicity data for **dipropyl sulfate**, the isomeric compound, diisopropyl sulfate (CAS No: 2973-10-6), is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans". This is based on sufficient evidence for carcinogenicity in experimental animals. Given the structural similarity, it is prudent to handle **dipropyl sulfate** as a potential carcinogen.

Safe Handling Protocol

Due to its hazardous nature, strict safety protocols must be followed when handling **dipropyl sulfate**. The following workflow outlines the essential steps for safe handling.



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